

N-Methylindole-5-boronic Acid: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *N*-Methylindole-5-boronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-Methylindole-5-boronic acid**, a key building block in synthetic and medicinal chemistry. This document details its fundamental characteristics and outlines standardized experimental protocols for their determination.

Core Physical Properties

While specific experimental values for the melting point, boiling point, and solubility of **N-Methylindole-5-boronic acid** are not readily available in the public domain, its fundamental physical and chemical identifiers have been established.

Property	Value	Source
Chemical Formula	C ₉ H ₁₀ BNO ₂	[1]
Molecular Weight	174.99 g/mol	[1]
CAS Number	192182-55-1	[1]
Appearance	Solid	[1]

It is important to note that the pinacol ester derivative of **N-Methylindole-5-boronic acid** has a reported melting point of 110-114 °C; however, this is a distinct compound and should not be

confused with the free boronic acid.[\[2\]](#)

Experimental Protocols

The following are detailed, generalized methodologies for determining the key physical properties of a solid organic compound such as **N-Methylindole-5-boronic acid**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

Principle: A small, powdered sample of the compound is heated slowly and uniformly. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry **N-Methylindole-5-boronic acid** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- Heating: The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to ensure accurate determination.
- Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. This range is reported as the melting point.

Determination of Solubility

Understanding the solubility of **N-Methylindole-5-boronic acid** in various solvents is crucial for its application in synthesis and purification.

Principle: The solubility of a compound is determined by observing its ability to form a homogeneous solution with a given solvent at a specific temperature.

Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes
- Spatula
- Water bath (for temperature control, if necessary)

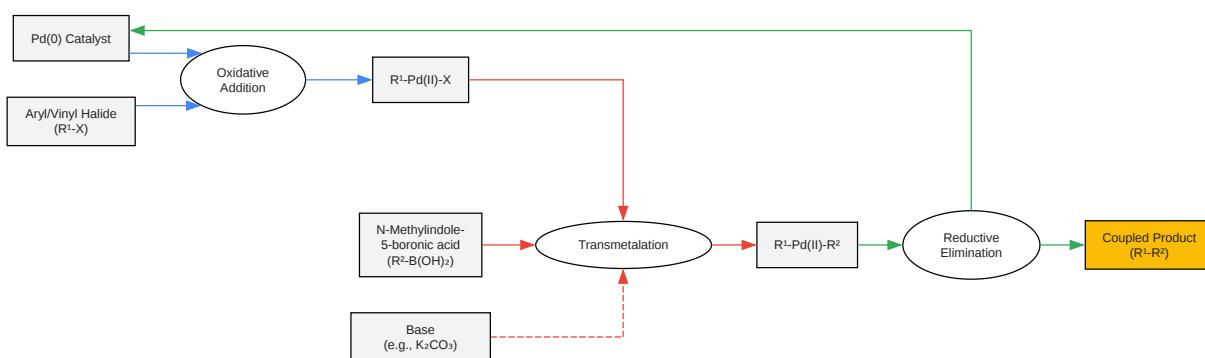
Procedure:

- Sample Preparation: A pre-weighed amount of **N-Methylindole-5-boronic acid** (e.g., 10 mg) is placed into a clean, dry test tube.
- Solvent Addition: A known volume of the desired solvent (e.g., 1 mL of water, ethanol, acetone, etc.) is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).

- Observation: The mixture is visually inspected to determine if the solid has completely dissolved.
- Classification:
 - Soluble: If a clear, homogeneous solution is formed.
 - Partially Soluble: If some, but not all, of the solid dissolves.
 - Insoluble: If the solid remains undissolved.
- Quantitative Determination (Optional): For a more precise measurement, incremental amounts of the solute can be added to a fixed volume of solvent until saturation is reached (i.e., no more solute dissolves). The concentration at this point represents the solubility.

Application in Suzuki-Miyaura Coupling

N-Methylindole-5-boronic acid is a valuable reagent in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction. This reaction is a powerful tool for the formation of carbon-carbon bonds, widely employed in the synthesis of complex organic molecules, including pharmaceuticals.



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General workflow of a Suzuki-Miyaura coupling reaction.

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References

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